

nedocromil dose-response relationship

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Compound Focus: Nedocromil

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Nedocromil Dose-Response Data

The table below summarizes key quantitative findings on **nedocromil's** dose-response relationship from experimental studies:

Aspect	Route	Dosing Information	Observed Response & Relationship
Asthma Maintenance [1]	Inhalation (Metered-Dose)	2 inhalations (1.75 mg/inh) QID	May reduce to TID or BID after control established Dosing Adjustment: No direct dose-response; control allows for dose reduction. Exercise-Induced Asthma [2]
Nebulization	0.5, 5, 10, 20 mg/mL (single dose, 15 min pre-challenge)	Ceiling Effect: All concentrations provided ~50-60% protection from FEV1 fall; no significant difference between doses. Histamine-Induced Itch/Flare [3]	
Iontophoresis (Skin)	2% solution (1.71 µg delivered over ~0.8 cm ²)	Robust Inhibition: Significant reduction in itch (~74%) and flare (~65%) vs. control.	

Experimental Protocols for Dose-Response

Here are detailed methodologies from key studies that you can adapt or reference for your own experiments.

Protocol for Exercise-Induced Asthma Challenge

This double-blind, dose-response study assessed the protective effect of nebulized **nedocromil** against exercise challenge [2].

- **Patient Selection:** Recruit patients with documented exercise-induced asthma for whom a standard 4 mg dose via MDI is known to be effective.
- **Nebulized Solution Preparation:** Prepare solutions of **nedocromil** sodium at concentrations of 0.5, 5, 10, and 20 mg/mL. Use saline as a placebo control.
- **Dosing & Challenge:** Administer a single dose of the assigned solution via a nebulizer (e.g., Wright nebulizer) 15 minutes before the exercise challenge.
- **Exercise Challenge:** Perform a standardized exercise challenge, such as having patients run on a treadmill for 6-8 minutes.
- **Primary Outcome Measurement:** Measure the forced expiratory volume in one second (FEV1) at baseline and serially after exercise. Calculate the **maximum percentage fall in FEV1** post-exercise.
- **Plasma Concentration:** Measure plasma concentrations of **nedocromil** at the time of exercise challenge to correlate with pharmacodynamic effects.

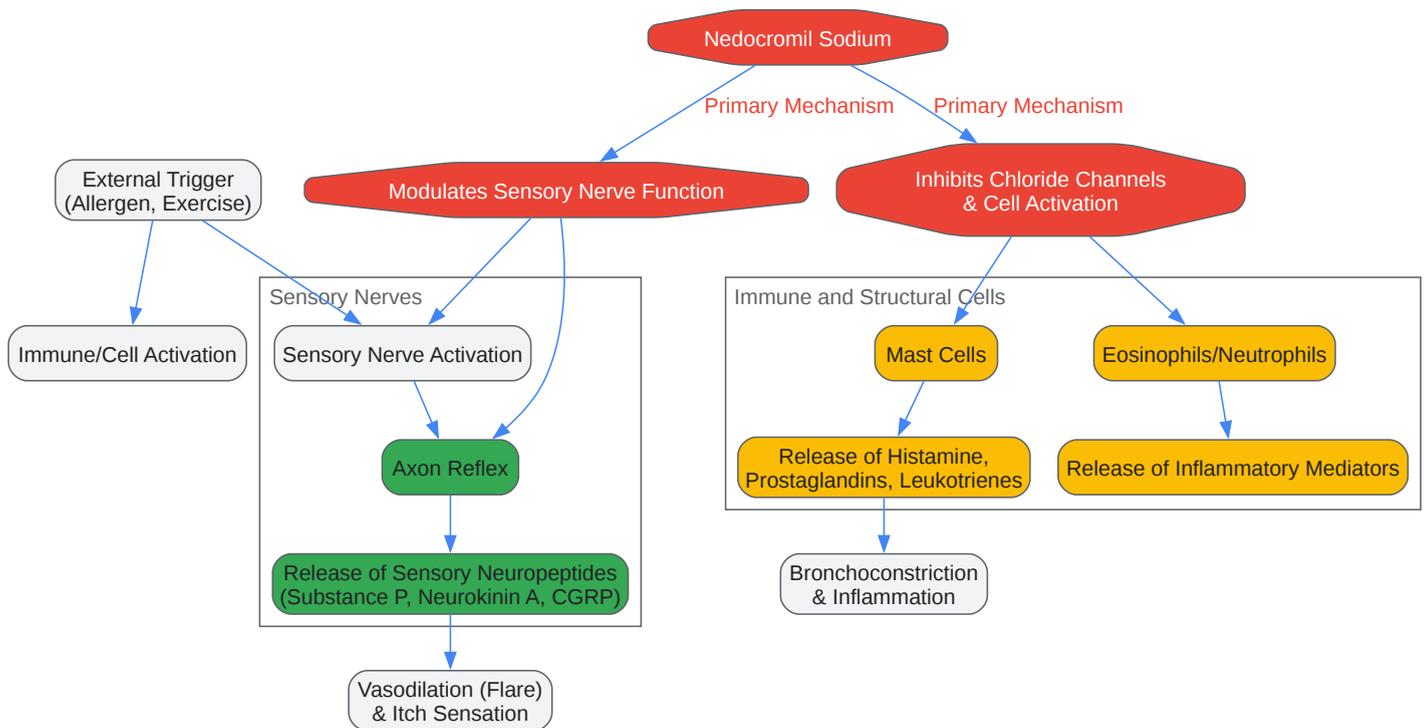
Protocol for Neurogenic Flare and Itch Response

This study demonstrated **nedocromil**'s inhibitory effect on sensory nerve-mediated responses in human skin [3].

- **Subject Preparation:** Enroll healthy, non-atopic human volunteers. The study should be approved by an ethics committee.
- **Drug Administration via Iontophoresis:**
 - Use a 2% **nedocromil** sodium solution in purified water.
 - Apply the solution to the volar forearm skin using an iontophoresis chamber.
 - Deliver the drug using a constant current (e.g., 200 μ Amps for 40 seconds, total charge 8 mC). This delivers approximately 1.71 μ g of **nedocromil** over a 0.8 cm² area.
 - Use purified water as an active control at separate, randomized sites.
- **Histamine Challenge:** Ten minutes after iontophoresis, inject histamine intradermally (e.g., 20 μ l of 1 μ M or 300 nM solution) into the center of the pretreatment site.
- **Response Assessment:**
 - **Itch Sensation:** Have subjects grade itch intensity on a 100 mm visual analogue scale every 20 seconds for 5 minutes post-injection. Sum the scores over the period for analysis.
 - **Flare and Weal Area:** At 10 minutes post-injection, quantify the area of the visible flare and weal reaction using a scanning laser Doppler imager or by tracing onto acetate sheets.

Mechanisms and Signaling Pathways

Nedocromil's efficacy ceiling is likely due to its multi-faceted mechanism of action, which extends beyond mast cell stabilization.



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Diagram Title: **Nedocromil**'s Multi-Target Mechanism of Action

The diagram illustrates that **nedocromil**'s effects are not unlimited. Key reasons for the observed ceiling effect include [2] [3] [4]:

- **Saturable Mechanisms:** The drug's actions on chloride channels and nerve membranes are finite.
- **Redundant Pathways:** While **nedocromil** blocks certain pathways, other inflammatory and neural mechanisms may not be affected, creating a limit to its overall protective effect.
- **Direct Evidence:** The exercise-induced asthma study confirmed that while plasma levels increased with the dose, the protective effect plateaued, indicating a maximum achievable pharmacodynamic response [2].

Frequently Asked Questions for Researchers

Q: Why don't I see increased efficacy with higher nebulized doses of nedocromil in my model? A: This is likely the expected **ceiling effect**. Evidence suggests that once a threshold concentration is reached at the target sites (e.g., airway nerves and mast cells), the protective effect plateaus. Doubling the dose will not produce a greater response, though plasma concentrations will continue to rise [2].

Q: How does the route of administration impact the dose-response? A: The route is critical. A dose delivered via nebulizer (reaching the lower airways) cannot be directly compared to a dose from a metered-dose inhaler (MDI) due to differences in lung deposition and local concentration. Furthermore, systemic delivery (e.g., iontophoresis in skin studies) demonstrates a robust response but operates under different pharmacokinetic principles [2] [3].

Q: My experiment shows nedocromil inhibits neurogenic flare. Is this a local or systemic effect? A: In the validated skin model, the effect is **local**. Iontophoresis delivers the drug directly to a confined area of skin, and the inhibition of flare and itch at that specific site confirms a local action on cutaneous sensory nerves [3].

Q: Where should nedocromil sit in a treatment protocol relative to inhaled corticosteroids? A: Clinical guidelines have historically positioned **nedocromil** as an alternative for mild persistent asthma, especially when inhaled corticosteroids are not preferred due to safety profiles. However, its efficacy is generally considered less than that of inhaled corticosteroids [5] [6].

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